

# 1,5-Dihydroxynaphthalene CAS number and molecular structure

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## Compound of Interest

Compound Name: 1,5-Dihydroxynaphthalene

Cat. No.: B047172

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## An In-depth Technical Guide to 1,5-Dihydroxynaphthalene

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **1,5-Dihydroxynaphthalene**, a significant organic compound with diverse applications in industrial synthesis and research. This document outlines its chemical and physical properties, detailed experimental protocols for its synthesis and purification, and its molecular structure.

## Core Data Presentation

The following table summarizes the key quantitative data for **1,5-Dihydroxynaphthalene**, providing a ready reference for laboratory and research applications.

Property	Value	Source(s)
CAS Number	83-56-7	[1][2][3][4][5]
Molecular Formula	C <sub>10</sub> H <sub>8</sub> O <sub>2</sub>	[1][3]
Molecular Weight	160.17 g/mol	[1][3]
Appearance	White to light gray or light orange powder/crystal	[4]
Melting Point	259-261 °C (decomposes)	[1]
Solubility	Soluble in polar organic solvents like ethanol, acetone, and ether. Limited solubility in water.	[1]
Purity	Commercially available in purities of 97% or higher.	[2][3]

## Molecular Structure

**1,5-Dihydroxynaphthalene**, also known as 1,5-naphthalenediol, is an aromatic organic compound. Its structure consists of a naphthalene ring substituted with two hydroxyl (-OH) groups at the 1 and 5 positions.

SMILES:Oc1cccc2c(O)cccc12

InChI Key:BOKGTLAJQHTOKE-UHFFFAOYSA-N

## Experimental Protocols

Detailed methodologies for the synthesis and purification of **1,5-Dihydroxynaphthalene** are crucial for its application in research and development.

## Synthesis of 1,5-Dihydroxynaphthalene from Naphthalene-1,5-disulfonic Acid

This protocol is a common method for the laboratory-scale synthesis of **1,5-Dihydroxynaphthalene**.

Principle: The synthesis involves the hydrolysis of naphthalene-1,5-disulfonic acid with a strong base, followed by acidification to yield the final product.

Materials:

- Naphthalene-1,5-disulfonic acid
- Sodium hydroxide (NaOH)
- Sulfuric acid (H<sub>2</sub>SO<sub>4</sub>)
- Water

Procedure:

- In a suitable reaction vessel, a solution of naphthalene-1,5-disulfonic acid is prepared.
- A strong base, such as sodium hydroxide, is added to the solution.
- The mixture is heated under reflux for several hours to facilitate the hydrolysis reaction.
- After the reaction is complete, the solution is cooled to room temperature.
- The mixture is then carefully acidified with an acid, such as sulfuric acid, to precipitate the **1,5-Dihydroxynaphthalene**.
- The resulting solid is collected by filtration, washed with water to remove any remaining impurities, and dried under vacuum.

## Purification of 1,5-Dihydroxynaphthalene by Recrystallization

This protocol describes a standard method for purifying crude **1,5-Dihydroxynaphthalene**.

Principle: Recrystallization is a technique used to purify solid compounds based on their differential solubility in a hot versus a cold solvent.

Materials:

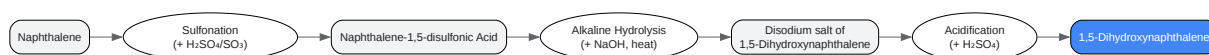
- Crude **1,5-Dihydroxynaphthalene**
- A suitable solvent (e.g., ethanol, water, or a mixture)

Procedure:

- The crude **1,5-Dihydroxynaphthalene** is dissolved in a minimum amount of a suitable hot solvent.
- The hot solution is filtered to remove any insoluble impurities.
- The filtrate is allowed to cool slowly to room temperature, which will cause the **1,5-Dihydroxynaphthalene** to crystallize out of the solution.
- The crystals are collected by filtration.
- The collected crystals are washed with a small amount of cold solvent to remove any remaining soluble impurities.
- The purified crystals are then dried to remove any residual solvent.

## Signaling Pathways and Experimental Workflows

The following diagram illustrates the synthesis pathway of **1,5-Dihydroxynaphthalene** from naphthalene, a key industrial and laboratory process.



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Synthesis of **1,5-Dihydroxynaphthalene** from Naphthalene.

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## References

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